

2-Amino-4-chloro-6-methoxypyrimidine stability and storage conditions

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Compound of Interest

Compound Name: 2-Amino-4-chloro-6-methoxypyrimidine

Cat. No.: B129847

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Technical Support Center: 2-Amino-4-chloro-6-methoxypyrimidine

This guide provides essential information on the stability, storage, and handling of **2-Amino-4-chloro-6-methoxypyrimidine**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2-Amino-4-chloro-6-methoxypyrimidine** to ensure its stability?

A1: To ensure the long-term stability of **2-Amino-4-chloro-6-methoxypyrimidine**, it should be stored in a cool, dry, and well-ventilated place.[1] The container should be tightly closed to prevent moisture absorption and contamination.[1] While some suppliers suggest room temperature storage[2], others may recommend refrigerated conditions (-20°C) for extended stability, especially for high-purity grades used in sensitive applications.[3] Always refer to the manufacturer's specific recommendations.

Q2: My **2-Amino-4-chloro-6-methoxypyrimidine** powder has changed from a pale yellow to a darker color. Is it still usable?

A2: A significant color change may indicate degradation or contamination. The compound is typically a white to pale yellow powder.[2] Degradation can be caused by exposure to light, moisture, or incompatible substances. It is recommended to assess the purity of the discolored compound using an appropriate analytical method (e.g., HPLC, NMR) before use in a critical experiment. If purity is compromised, it is best to use a fresh batch to ensure reliable and reproducible results.

Q3: I am experiencing low yields in my reaction involving **2-Amino-4-chloro-6-methoxypyrimidine**. What are the potential causes?

A3: Low reaction yields can stem from several factors related to this reagent. Firstly, verify the purity and integrity of the starting material, as degradation can reduce the amount of active reactant. Secondly, this compound's reactivity is influenced by its amino and chloro groups.[2] Ensure that the reaction conditions (e.g., solvent, temperature, base) are compatible and optimized for the specific transformation you are performing, such as a nucleophilic substitution at the chlorine-bearing carbon. Finally, ensure all reactants are stoichiometrically balanced and that moisture has been excluded from the reaction if using moisture-sensitive reagents.

Q4: What are the primary safety hazards associated with **2-Amino-4-chloro-6-methoxypyrimidine**, and what personal protective equipment (PPE) is required?

A4: **2-Amino-4-chloro-6-methoxypyrimidine** is classified as a hazardous substance. It can be harmful if swallowed (Acute toxicity, oral, Category 4), cause skin irritation (Category 2), and lead to serious eye irritation (Category 2).[1] It may also cause respiratory irritation. Therefore, it is crucial to handle this compound in a well-ventilated area, preferably within a chemical fume hood.[1] Essential PPE includes safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[3] When handling the powder, avoid dust formation and inhalation.[1]

Product Data and Storage Summary

The following table summarizes the key physical and chemical properties of **2-Amino-4-chloro-6-methoxypyrimidine**.

Property	Value	Reference(s)
CAS Number	5734-64-5	[2]
Molecular Formula	C ₅ H ₆ ClN ₃ O	[2]
Molecular Weight	159.57 g/mol	[2]
Appearance	White to off-white or pale yellow powder	[1][2]
Melting Point	168-173 °C	[2]
Purity	≥ 95% (HPLC)	[2]
Storage Conditions	Store in a cool, dry, well-ventilated place. Keep container tightly closed.	[1]
Recommended to store at room temperature or as specified by the supplier.	[2]	

Experimental Protocols

Protocol 1: Safe Handling and Weighing

- **Preparation:** Before handling, ensure you are in a well-ventilated area, preferably a certified chemical fume hood. Wear all required PPE: safety glasses, lab coat, and compatible chemical-resistant gloves.
- **Handling:** Prevent the formation of dust when handling the solid.[1] Use a spatula to carefully transfer the required amount from the storage bottle to a weighing vessel.
- **Weighing:** Use an analytical balance with a draft shield to accurately weigh the compound.
- **Cleanup:** After weighing, securely close the storage container. Clean any spills immediately according to safety guidelines. Decontaminate the spatula and weighing vessel.
- **Waste Disposal:** Dispose of contaminated materials and any waste product in a designated, sealed hazardous waste container.

Protocol 2: General Procedure for Nucleophilic Aromatic Substitution (Example)

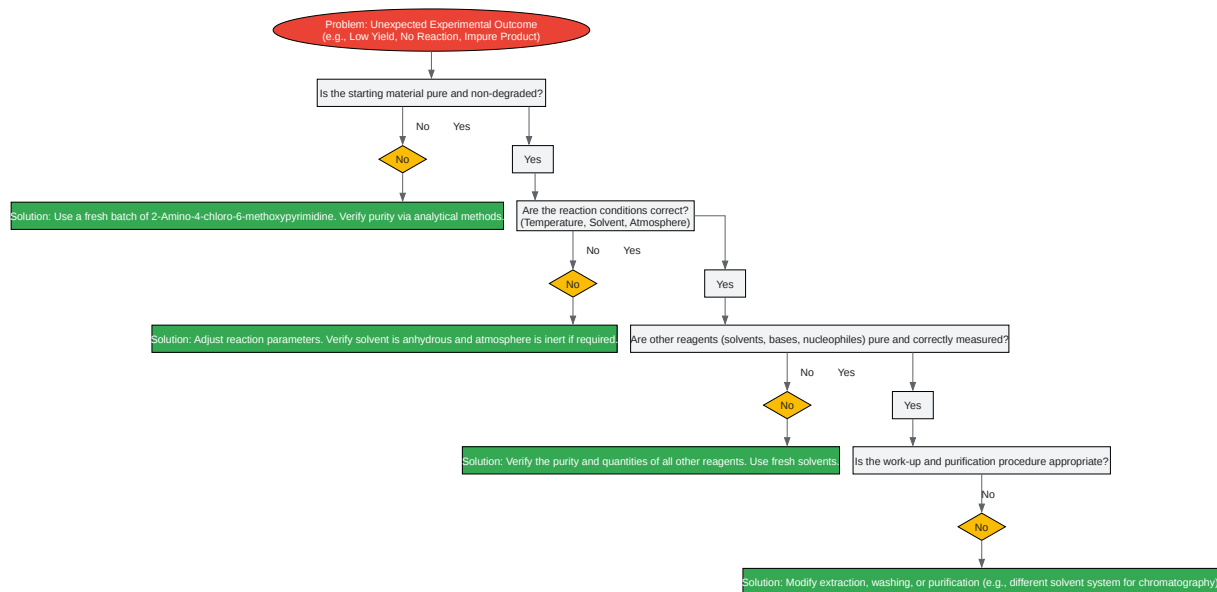
This is a generalized protocol and may require optimization for specific substrates and reaction scales.

- **Reaction Setup:** In a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), add **2-Amino-4-chloro-6-methoxypyrimidine**.
- **Solvent Addition:** Add an appropriate anhydrous solvent (e.g., DMF, DMSO, or acetonitrile).
- **Reagent Addition:** Add the nucleophile (e.g., an amine or alcohol) and a suitable base (e.g., K_2CO_3 , Et_3N) to the reaction mixture.
- **Reaction Execution:** Stir the mixture at the desired temperature (this may range from room temperature to elevated temperatures) and monitor the reaction progress using a suitable analytical technique like TLC or LC-MS.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding water or an appropriate aqueous solution.
- **Extraction:** Extract the product into a suitable organic solvent (e.g., ethyl acetate, dichloromethane).
- **Purification:** Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product using column chromatography or recrystallization.
- **Characterization:** Confirm the structure and purity of the final product using methods such as NMR, MS, and HPLC.

Troubleshooting and Workflow Diagrams

Experimental Troubleshooting Guide

This decision tree provides a logical workflow for troubleshooting common issues encountered during reactions with **2-Amino-4-chloro-6-methoxypyrimidine**.

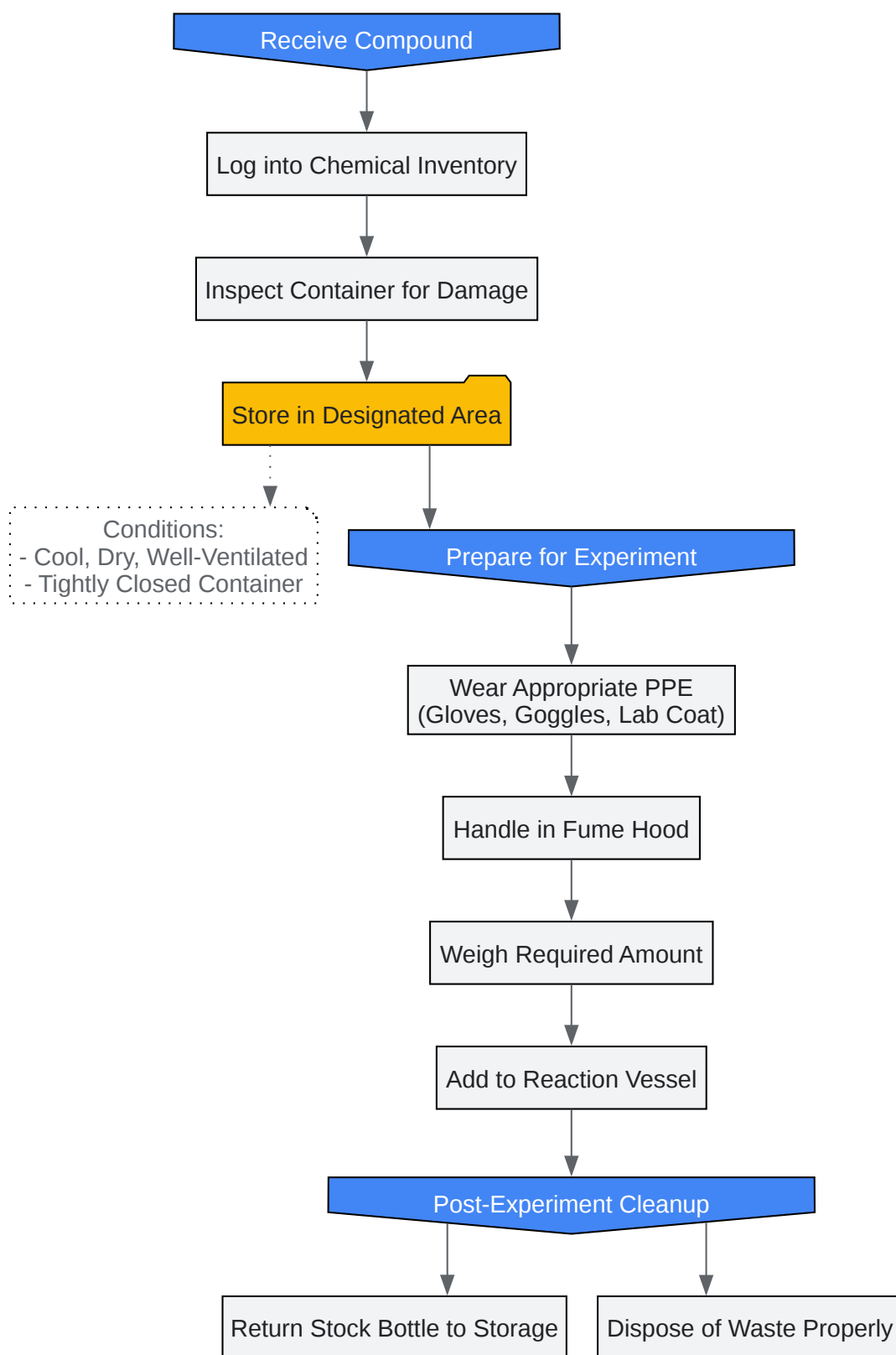


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Caption: Troubleshooting workflow for experiments.

Safe Handling and Storage Workflow

This diagram outlines the standard procedure for receiving, storing, and using **2-Amino-4-chloro-6-methoxypyrimidine** in a laboratory setting.



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Caption: Safe handling and storage workflow.

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